

Technical Guide: Ethyl 3-hydroxy-4-methoxybenzoate[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 3-hydroxy-4-methoxybenzoate*

CAS No.: 148527-38-2

Cat. No.: B169132

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Executive Summary

Ethyl 3-hydroxy-4-methoxybenzoate (commonly known as Ethyl Isovanillate) is a specialized phenolic ester used primarily as a pharmacophore building block in medicinal chemistry. Unlike its regioisomer ethyl vanillate (a common flavoring agent), ethyl isovanillate is predominantly utilized in the synthesis of uricosuric agents (gout treatments) and respiratory stimulant analogs.

This guide provides a rigorous technical breakdown of its chemical identity, a validated synthesis protocol derived from pharmaceutical patent literature, and analytical characterization standards required for drug development workflows.

Part 1: Chemical Identity & Nomenclature

The precise identification of this molecule is critical due to the prevalence of its isomer, ethyl vanillate. Researchers must distinguish between the isovanillic (3-hydroxy, 4-methoxy) and vanillic (4-hydroxy, 3-methoxy) substitution patterns, as their biological activities differ significantly.

Nomenclature Hierarchy

- IUPAC Name: **Ethyl 3-hydroxy-4-methoxybenzoate**[\[1\]](#)[\[2\]](#)
- Common Name: Ethyl isovanillate
- CAS Registry Number: 148527-38-2 (Specific to the ethyl ester)[\[1\]](#)[\[2\]](#)
- Parent Acid: Isovanillic acid (CAS: 645-08-9)[\[3\]](#)

Synonyms & Identifiers Table

Identifier Type	Value	Context
IUPAC	Ethyl 3-hydroxy-4-methoxybenzoate	Official chemical nomenclature
Common	Ethyl isovanillate	Laboratory shorthand
Systematic	Benzoic acid, 3-hydroxy-4-methoxy-, ethyl ester	Indexing (e.g., Chemical Abstracts)
Isomeric Distinction	3-Hydroxy-4-methoxybenzoic acid ethyl ester	Distinguishes from Ethyl Vanillate
SMILES	<chem>CCOC(=O)C1=CC(=C(C=C1)OC)O</chem>	Chemoinformatics / Docking
InChIKey	DCBPAZQCHKARFB-UHFFFAOYSA-N	Digital Identification

Part 2: Physicochemical Profile[\[4\]](#)

Unlike ethyl vanillate, which is a crystalline solid (MP ~44°C), ethyl isovanillate is often isolated as a viscous oil that may crystallize slowly upon standing or cooling.

Property	Data	Note
Molecular Formula	C ₁₀ H ₁₂ O ₄	
Molecular Weight	196.20 g/mol	
Physical State	Viscous liquid / Low-melting solid	Often requires high-vacuum drying to solidify.
Solubility	Soluble in EtOH, EtOAc, DCM, DMSO	Poorly soluble in water.
pKa (Phenolic)	~9.3 (Predicted)	Less acidic than carboxylic acids; deprotonated by strong bases (e.g., K ₂ CO ₃).
LogP	~2.1	Lipophilic; suitable for membrane permeability studies.

Part 3: Synthetic Pathways (Protocol)

The most robust method for synthesizing ethyl isovanillate is Fischer Esterification using p-toluenesulfonic acid (p-TsOH) as a catalyst. This method is preferred over acyl chloride routes for phenolic acids because it avoids potential polymerization or self-esterification of the phenolic hydroxyl group.

Reaction Logic[3][9][10]

- **Catalysis:** p-TsOH provides a proton source to activate the carbonyl oxygen of isovanillic acid.
- **Equilibrium Shift:** Using ethanol as both solvent and reagent drives the equilibrium toward the ester.
- **Water Removal:** The reaction generates water; carrying it out under reflux (often with a Dean-Stark trap if using a co-solvent like toluene, though pure ethanol usually suffices with extended time) ensures high conversion.

Validated Experimental Protocol

Adapted from Patent WO2012033720A1 (Synthesis of Uric Acid Reducing Compounds)

Reagents:

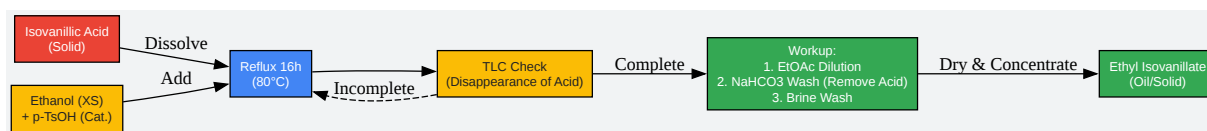
- Isovanillic acid (3-hydroxy-4-methoxybenzoic acid): 10.0 g (59.4 mmol)
- Absolute Ethanol: 100 mL
- p-Toluenesulfonic acid monohydrate (p-TsOH): 2.26 g (11.9 mmol, ~20 mol%)

Step-by-Step Methodology:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Flush with Argon or Nitrogen to prevent oxidation of the phenol.
- Dissolution: Add Isovanillic acid (10 g) and Ethanol (100 mL) to the flask. Stir until partially dissolved.
- Catalyst Addition: Add p-TsOH (2.26 g) in a single portion.
- Reflux: Heat the mixture to reflux (approx. 80°C oil bath temperature). Maintain reflux for 16 hours.
 - Self-Validating Check (TLC): Spot the reaction mixture against the starting acid (Mobile phase: 30% EtOAc in Hexanes). The product (Ester) will have a significantly higher R_f than the Acid. The reaction is complete when the Acid spot disappears.
- Concentration: Remove the ethanol solvent under reduced pressure (Rotary Evaporator) to obtain a crude residue.
- Workup (Purification):
 - Dissolve the residue in Ethyl Acetate (100 mL).
 - Wash 1: 0.1 N HCl (50 mL) – Purpose: Remove residual ethanol and trace amine impurities if present.

- Wash 2: Saturated NaHCO_3 (2 x 50 mL) – Critical Step: Neutralizes the p-TsOH catalyst and removes any unreacted Isovanillic acid (which forms the water-soluble sodium salt).
- Wash 3: Brine (saturated NaCl, 50 mL) – Purpose: Remove bulk water.
- Drying: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under vacuum.
- Isolation: The product is obtained as a pale yellow oil or off-white solid. Yield is typically >90%.^[4]

Synthesis Workflow Diagram



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Caption: Figure 1. Fischer esterification workflow for the synthesis of **Ethyl 3-hydroxy-4-methoxybenzoate**.

Part 4: Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using NMR spectroscopy. The specific coupling patterns of the aromatic protons distinguish it from the vanillate isomer.

Expected ^1H NMR Data (CDCl_3 , 400 MHz)

- δ 1.39 (t, 3H): Methyl group of the ethyl ester ($-\text{CH}_2-\text{CH}_3$).
- δ 3.94 (s, 3H): Methoxy group at C4 ($-\text{OCH}_3$).
- δ 4.35 (q, 2H): Methylene group of the ethyl ester ($-\text{CH}_2-\text{CH}_3$).
- δ 5.70 (s, 1H): Phenolic Hydroxyl ($-\text{OH}$), exchangeable with D_2O .

- Aromatic Region (Key for Isomer ID):
 - δ 6.90 (d, $J=8.5$ Hz, 1H): Proton at C5 (Ortho to Methoxy).
 - δ 7.55 (d, $J=2.0$ Hz, 1H): Proton at C2 (Ortho to Ester, Meta to OH).
 - δ 7.62 (dd, $J=8.5, 2.0$ Hz, 1H): Proton at C6.
 - Note: In Ethyl Vanillate (isomer), the coupling patterns differ slightly due to the swapped OH/OMe positions, but the chemical shift of the proton ortho to the OH group will differ.

Part 5: Pharmaceutical Applications[1][3][4][12]

While Ethyl Vanillate is a flavoring agent, Ethyl Isovanillate is strictly a pharmaceutical intermediate.

Precursor for Uricosuric Agents (Gout)

Ethyl isovanillate is a key intermediate in the synthesis of URAT1 (Urate Transporter 1) inhibitors.

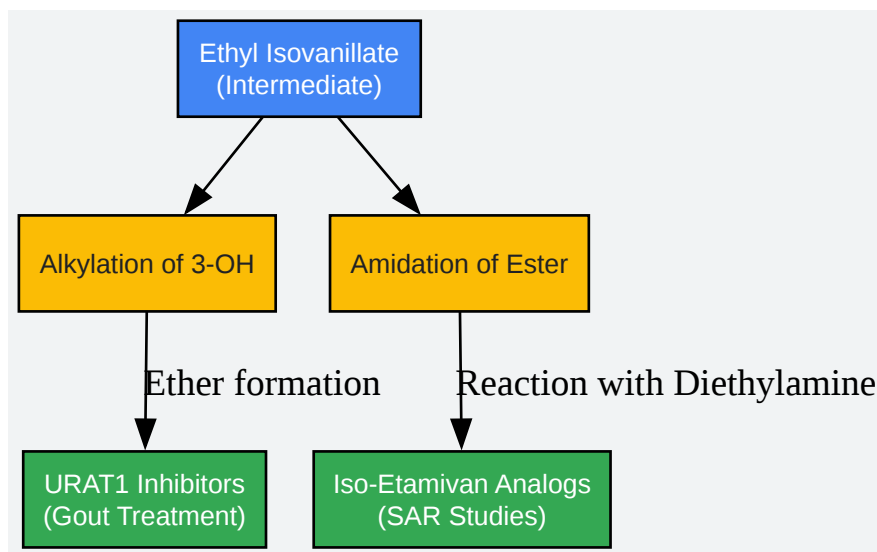
- Mechanism: The phenolic -OH is alkylated (e.g., with 2,6-dimethylbenzyl chloride) to create lipophilic ether derivatives.
- Pathway: The ester is subsequently hydrolyzed to the acid or converted to an amide to form the active pharmacophore that inhibits uric acid reabsorption in the kidney.

Structural Analog Studies (Etamivan)

Etamivan is a respiratory stimulant derived from Vanillic Acid (N,N-diethyl-4-hydroxy-3-methoxybenzamide).[5]

- Relevance: Ethyl isovanillate is used to synthesize "Iso-Etamivan" (N,N-diethyl-3-hydroxy-4-methoxybenzamide) for Structure-Activity Relationship (SAR) studies.
- Insight: Comparing the biological activity of Etamivan vs. its Isovanillic analog helps researchers understand the necessity of the specific 4-OH/3-OMe arrangement for receptor binding in the medullary respiratory center.

Application Logic Diagram



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Caption: Figure 2. Divergent synthetic utility of Ethyl Isovanillate in drug development.

Part 6: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Signal Word: Warning.
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store in a cool, dry place under inert gas (Nitrogen) if possible, as phenolic compounds can darken upon prolonged exposure to air/light (oxidation).

References

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